

Technical Support Center: Stability & Handling of 1-(2-Hydroxy-5-iodophenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Hydroxy-5-iodophenyl)ethanone

CAS No.: 7191-41-5

Cat. No.: B1416762

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Compound ID: **1-(2-Hydroxy-5-iodophenyl)ethanone** CAS: 7191-41-5 Synonyms: 5-Iodo-2-hydroxyacetophenone; 2'-Hydroxy-5'-iodoacetophenone. Support Tier: Senior Application Scientist Level

Introduction: The Stability Paradox

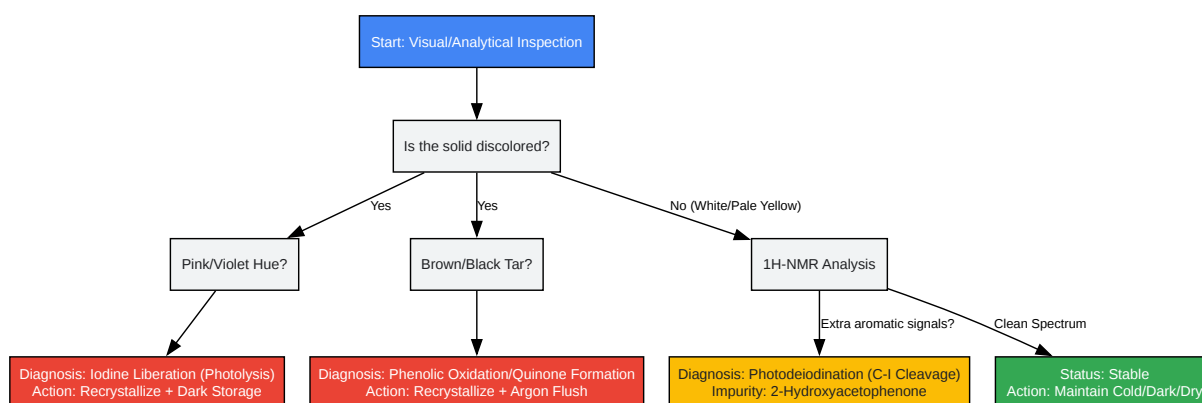
Welcome to the technical support center for halogenated phenolic ketones. As a researcher working with **1-(2-Hydroxy-5-iodophenyl)ethanone**, you are managing a molecule with a "stability paradox."

Structurally, the intramolecular hydrogen bond between the phenolic hydroxyl and the acetyl carbonyl oxygen confers significant thermodynamic stability against hydrolysis. However, the carbon-iodine (C-I) bond at position 5 is kinetically labile under photon irradiation, and the phenolic moiety remains susceptible to oxidative coupling.

This guide moves beyond generic advice, providing causal analysis and self-validating protocols to ensure the integrity of your starting material.

Part 1: Diagnostic Troubleshooting (Visual & Analytical)

Use the following decision tree to diagnose the state of your reagent.



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Figure 1: Diagnostic workflow for assessing degradation of iodinated hydroxyacetophenones.

Part 2: Technical FAQs & Mechanistic Insights

Topic 1: Photostability & Deiodination

Q: Why is my white powder turning pink/violet even in a sealed vial? A: You are observing homolytic cleavage of the C-I bond. Aryl iodides have a weak bond dissociation energy (~65 kcal/mol). Exposure to UV or blue light (even ambient lab lighting) excites the molecule, causing the C-I bond to break homolytically.

- Mechanism: The aryl radical abstracts a hydrogen (often from solvent or moisture), forming the des-iodo impurity (2-hydroxyacetophenone). The liberated iodine atoms recombine to form molecular iodine (

), which is violet/pink.

- Prevention: This is strictly a photon-driven process. Amber glass is mandatory. Aluminum foil wrapping provides the highest security.

Q: I see a new impurity in my NMR at ~6.9-7.8 ppm that lacks the iodine coupling pattern. What is it? A: This is likely 2-hydroxyacetophenone (the reduced byproduct).

- Verification: Check for the loss of the specific substitution pattern. **1-(2-Hydroxy-5-iodophenyl)ethanone** shows a characteristic coupling for the proton ortho to the iodine. If the iodine is replaced by hydrogen, the symmetry and splitting pattern revert to that of the parent acetophenone.

Topic 2: Oxidative Stability

Q: Can I store this compound in solution? A: Not recommended for long periods. While the electron-withdrawing effect of the acetyl group and the iodine atom stabilizes the phenol slightly, it is still prone to oxidation in solution, particularly at pH > 7.

- Risk: In basic or neutral solutions, trace metal ions (Fe, Cu) can catalyze the oxidation of the phenolate to radical species, leading to dimerization or quinone formation (browning).
- Solution: If solution storage is necessary, use an anhydrous, degassed solvent (e.g., DMSO-d₆ or Acetonitrile) and store at -20°C under Argon.

Topic 3: Solubility & Handling

Q: The compound is difficult to dissolve in water. Should I heat it? A: Avoid heating in water without pH adjustment. The intramolecular hydrogen bond (OH...O=C) locks the molecule in a planar, non-polar conformation, significantly reducing water solubility despite the hydroxyl group.

- Protocol: Dissolve in a minimal amount of water-miscible organic solvent (DMSO, Ethanol) first, then dilute into your aqueous buffer.
- Warning: Heating aqueous suspensions can accelerate hydrolysis or iodine liberation.

Part 3: Optimized Experimental Protocols

Protocol A: Purification via Recrystallization

Use this protocol if your compound has turned pink or brown.

Parameter	Specification	Reason
Solvent System	Ethanol : Water (approx. 7:3 to 8:2)	Ethanol disrupts the crystal lattice; water acts as the anti-solvent to force precipitation.
Additives	Sodium Thiosulfate (trace)	Critical Step: Add a trace amount of to the hot solution to reduce free iodine () back to iodide () , removing the pink color.
Temperature	60°C (Dissolution) 4°C (Crystallization)	Avoid boiling ethanol to minimize thermal deiodination.
Drying	Vacuum Desiccator (or Drierite)	Moisture promotes further degradation.

Step-by-Step:

- Dissolve the crude solid in minimal warm Ethanol (60°C).
- If the solution is pink, add aqueous Sodium Thiosulfate dropwise until colorless.
- Add warm water dropwise until persistent turbidity just appears.
- Allow to cool slowly to room temperature, then refrigerate (4°C) for 4 hours.
- Filter the pale yellow/white needles and dry under high vacuum in the dark.

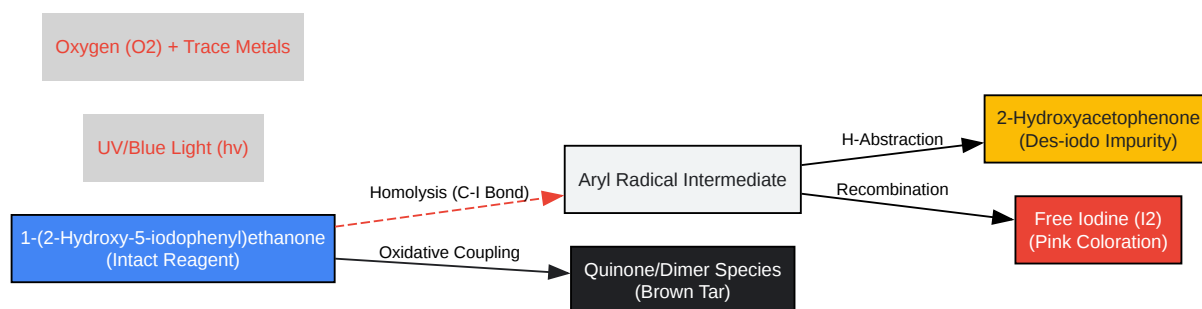
Protocol B: The "Gold Standard" Storage System

Follow this strictly to maximize shelf-life (>1 year).

- Container: Amber borosilicate glass vial with a Teflon-lined screw cap (avoid rubber septa, as iodine vapor corrodes rubber).
- Atmosphere: Backfill the vial with Argon (preferred over Nitrogen due to higher density) to displace oxygen.
- Temperature: Store at 2°C to 8°C (Refrigerator). Freezing (-20°C) is acceptable but ensure the vial is desiccated to prevent condensation upon thawing.
- Physical Barrier: Wrap the vial in Parafilm to seal the cap, then wrap the entire vial in aluminum foil.

Part 4: Degradation Pathway Visualization

The following diagram illustrates the two primary degradation pathways you must mitigate: Photolysis (Light) and Oxidation (Air).



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Figure 2: Mechanistic pathways for photolytic deiodination and oxidative degradation.[1]

References

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Sources

- [1. Ethanone, 2-hydroxy-1-phenyl- \(CAS 582-24-1\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
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